

# Personal protective equipment for handling 3-Isopropoxyaniline

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## Compound of Interest

Compound Name: 3-Isopropoxyaniline

Cat. No.: B150228

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## Essential Safety and Handling Guide for 3-Isopropoxyaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Isopropoxyaniline** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

### Chemical Profile and Hazards

**3-Isopropoxyaniline** is classified as a substance that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#) It is crucial to handle this chemical with appropriate care to avoid exposure.

Property	Value	Reference
CAS Number	41406-00-2	<a href="#">[1]</a>
Molecular Formula	C9H13NO	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	151.21 g/mol	<a href="#">[2]</a>
Boiling Point	229-230 °C	<a href="#">[4]</a>
Density	1.025 g/mL at 25 °C	<a href="#">[4]</a>
Flash Point	>110 °C (>230 °F) - closed cup	<a href="#">[5]</a>
Hazard Statements	H315, H319, H335	<a href="#">[1]</a> <a href="#">[5]</a>
Signal Word	Warning	<a href="#">[1]</a>

## Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the necessary steps for the safe handling of **3-Isopropoxyaniline** from preparation to disposal.

### 1. Engineering Controls and Preparation:

- Work in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[6\]](#)
- Ensure that an emergency eyewash station and safety shower are readily accessible.[\[7\]](#)
- Remove all sources of ignition from the handling area.[\[6\]](#)

### 2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or a face shield that complies with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[1\]](#)[\[2\]](#)
- Skin Protection:
  - Gloves: Handle with chemical-resistant gloves (e.g., Nitrile rubber).[\[8\]](#) Gloves must be inspected before use and disposed of properly after handling the chemical.[\[1\]](#)[\[2\]](#)

- Protective Clothing: Wear a lab coat or other suitable protective clothing to prevent skin contact.[8]
- Footwear: Closed-toe shoes are mandatory in the laboratory.[7][9]
- Respiratory Protection: If working outside a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an appropriate filter (e.g., type ABEK (EN14387) respirator filter).

### 3. Handling Procedures:

- Avoid contact with skin, eyes, and clothing.[1][6]
- Avoid breathing vapors or mist.[1]
- Wash hands thoroughly after handling the chemical.[1][2]

### 4. Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[1][6]
- Keep in a locked storage area.[1]
- For long-term storage, refrigeration at 2-8 °C under an inert atmosphere is recommended.[6]

### 5. First Aid Measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell.[1][6]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.[1][6]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, seek medical attention.[1][6]

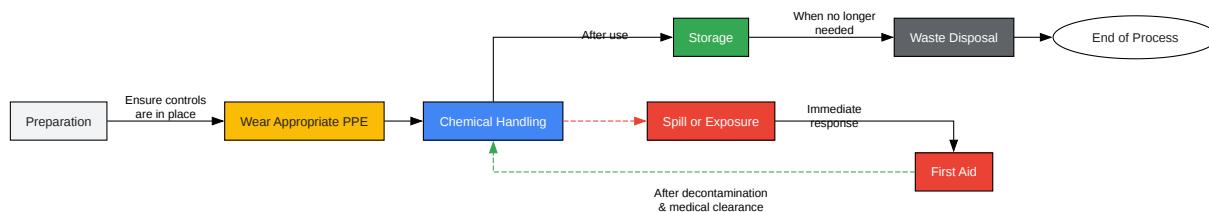
- If Swallowed: Do not induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[2][6]

## Disposal Plan

Proper disposal of **3-Isopropoxyaniline** and its containers is essential to prevent environmental contamination and ensure safety.

- Chemical Disposal: Dispose of the chemical waste through an approved waste disposal plant, following all local, state, and federal regulations.[1] Do not allow the product to enter drains.[2]
- Contaminated Packaging: Dispose of contaminated packaging as unused product in accordance with established guidelines.[1]

## Workflow for Safe Handling of 3-Isopropoxyaniline



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Caption: Workflow for the safe handling of **3-Isopropoxyaniline**.

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